

Clobutinol solubility issues in aqueous solutions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Clobutinol

Cat. No.: B083508

[Get Quote](#)

Clobutinol Solubility: Technical Support Center

This guide provides researchers, scientists, and drug development professionals with essential information and troubleshooting strategies for working with **Clobutinol**, focusing on challenges related to its solubility in aqueous solutions.

Frequently Asked Questions (FAQs)

Q1: What is the expected aqueous solubility of **Clobutinol**?

A1: **Clobutinol** is characterized by low aqueous solubility. The predicted water solubility for the free base is approximately 0.535 mg/mL[1][2]. Its hydrochloride salt form, **Clobutinol** hydrochloride, is expected to have better aqueous solubility, a common characteristic for salt forms of weakly basic drugs.

Q2: What are the key physicochemical properties of **Clobutinol** that influence its solubility?

A2: Several properties are critical. **Clobutinol** is a weak base with a pKa of approximately 9.41[1][2]. This means its solubility is highly dependent on pH; it is more soluble in acidic conditions where it becomes protonated (ionized). It also has a relatively high lipophilicity, with a logP value of around 3.15, which contributes to its poor solubility in water[1][2].

Q3: Why is my **Clobutinol** hydrochloride precipitating out of my aqueous buffer?

A3: Precipitation of **Clobutinol** from an aqueous solution, even when using the hydrochloride salt, can occur for several reasons:

- **pH of the Medium:** If the pH of your buffer is near or above the pKa of **Clobutinol** (~9.41), the compound will be predominantly in its less soluble, non-ionized (free base) form.
- **Concentration:** The concentration of your solution may have exceeded the solubility limit of the compound in that specific buffer system and temperature.
- **Buffering Capacity:** The buffer's capacity may be insufficient to maintain the acidic pH required to keep the drug protonated and dissolved, especially upon addition of the compound.
- **Common Ion Effect:** For salt forms, the presence of other ions in the buffer can sometimes reduce solubility.

Quantitative Data Summary

The following table summarizes key physicochemical and solubility data for **Clobutinol** and its hydrochloride salt.

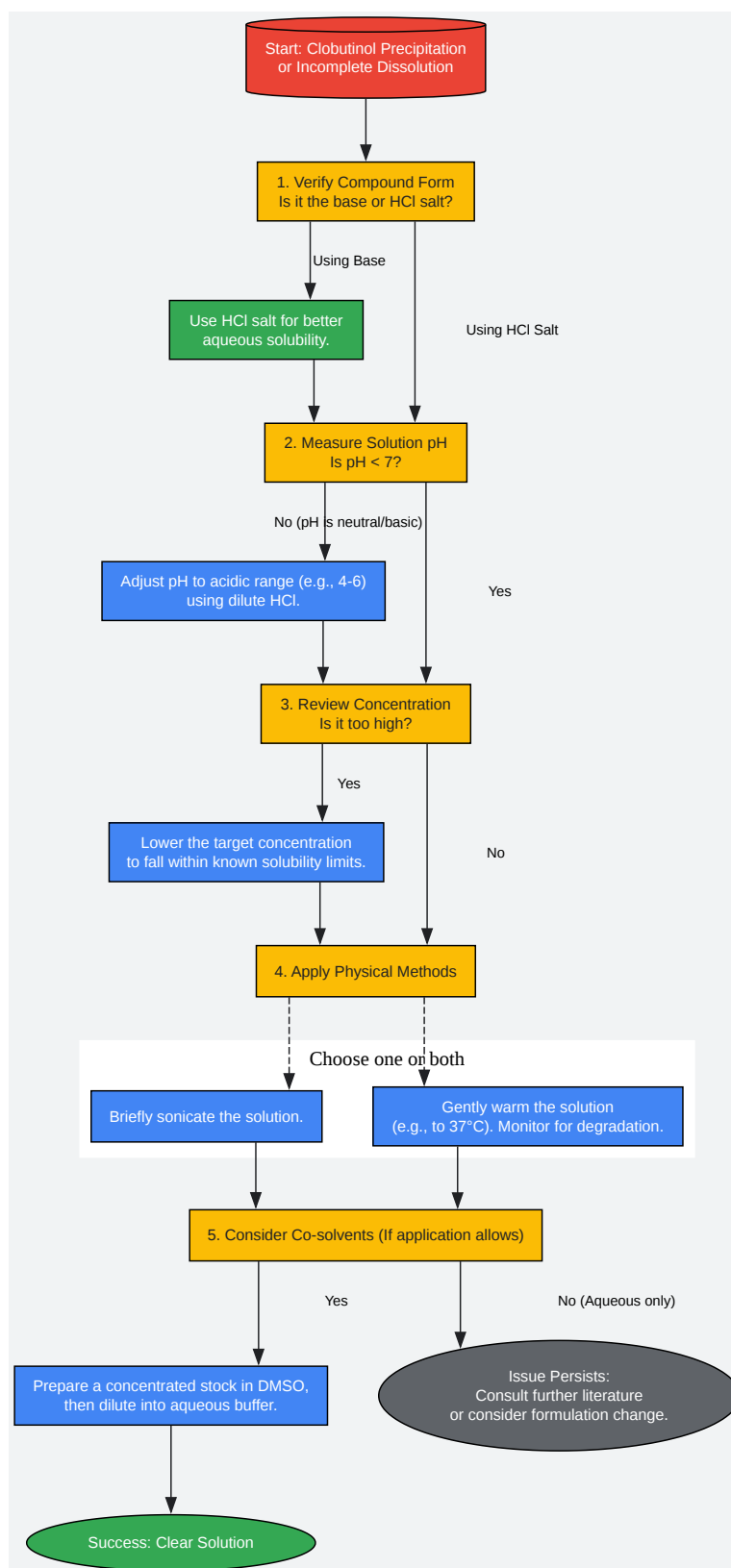
Property	Value (Clobutinol Base)	Value (Clobutinol HCl)	Source(s)
Molecular Weight	255.78 g/mol	292.24 g/mol	[3][4][5]
Water Solubility (Predicted)	0.535 mg/mL	Not explicitly stated, but higher than base	[1][2]
logP	3.15	Not applicable	[1][2]
pKa (Strongest Basic)	9.41	Not applicable	[1][2]
Solubility in DMSO	Not explicitly stated	100 mg/mL (342.18 mM)	[4]
Solubility in Co-solvent	Not applicable	≥ 2.5 mg/mL (8.55 mM)	[4]

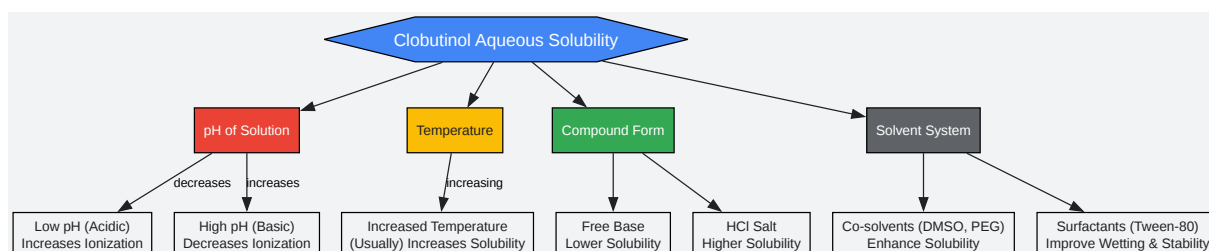
Note: The co-solvent system mentioned refers to formulations such as 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.[\[4\]](#)

Troubleshooting Guide

Problem: **Clobutinol** (or its HCl salt) is not dissolving or is precipitating in my aqueous solution.

This workflow provides a step-by-step approach to resolving solubility issues.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. go.drugbank.com [go.drugbank.com]
- 2. go.drugbank.com [go.drugbank.com]
- 3. Clobutinol (CAS 14860-49-2) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. medkoo.com [medkoo.com]
- To cite this document: BenchChem. [Clobutinol solubility issues in aqueous solutions]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b083508#clobutinol-solubility-issues-in-aqueous-solutions\]](https://www.benchchem.com/product/b083508#clobutinol-solubility-issues-in-aqueous-solutions)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com